

# An In-depth Technical Guide to 2-Hydroxy-5-methyl-3-nitrobenzaldehyde

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Hydroxy-5-methyl-3-nitrobenzaldehyde

Cat. No.: B183002

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive review of the available scientific literature on **2-Hydroxy-5-methyl-3-nitrobenzaldehyde** (CAS No. 66620-31-3), a substituted salicylaldehyde with potential applications in medicinal chemistry and materials science. This document outlines its chemical properties, synthesis, and explores its putative biological activities based on research conducted on structurally related compounds.

## Core Compound Information

**2-Hydroxy-5-methyl-3-nitrobenzaldehyde** is an aromatic organic compound characterized by a benzene ring substituted with a hydroxyl group, a methyl group, a nitro group, and a formyl (aldehyde) group.

Property	Value	Source
CAS Number	66620-31-3	[1]
Molecular Formula	C <sub>8</sub> H <sub>7</sub> NO <sub>4</sub>	[1]
Molecular Weight	181.15 g/mol	[1]
SMILES	O=CC1=C(O)C(--INVALID-LINK--=O)=CC(C)=C1	[1]

While specific experimental data for **2-Hydroxy-5-methyl-3-nitrobenzaldehyde** is limited in publicly available literature, data for the closely related isomer, 2-Hydroxy-3-methyl-5-nitrobenzaldehyde (CAS No. 68007-03-4), is available and can offer some insights.

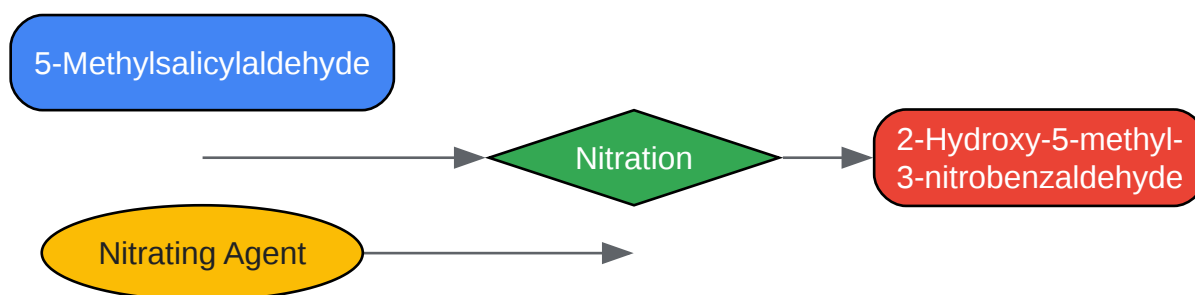
Property	Value	Source
Molecular Weight	181.15 g/mol	[2]
XLogP3	1.8	[2]
Hydrogen Bond Donor Count	1	[2]
Hydrogen Bond Acceptor Count	4	[2]
Rotatable Bond Count	2	[2]
Exact Mass	181.03750770 Da	[2]
Monoisotopic Mass	181.03750770 Da	[2]
Topological Polar Surface Area	83.1 Å <sup>2</sup>	[2]
Heavy Atom Count	13	[2]

## Synthesis

A definitive, detailed experimental protocol for the synthesis of **2-Hydroxy-5-methyl-3-nitrobenzaldehyde** is not readily available in the reviewed literature. However, based on the synthesis of its isomers and general organic chemistry principles, a plausible synthetic route involves the nitration of 5-methylsalicylaldehyde.

## Proposed Synthetic Pathway: Nitration of 5-Methylsalicylaldehyde

The synthesis would likely proceed via electrophilic aromatic substitution, where the nitro group is introduced onto the benzene ring of 5-methylsalicylaldehyde. The hydroxyl and methyl groups are activating and ortho-, para-directing, while the aldehyde group is deactivating and meta-directing. The substitution pattern will be influenced by the interplay of these electronic and steric effects.



[Click to download full resolution via product page](#)

Proposed synthesis of **2-Hydroxy-5-methyl-3-nitrobenzaldehyde**.

A general procedure for the nitration of a related compound, salicylaldehyde, to produce a mixture of 3- and 5-nitrosalicylaldehyde involves cooling a mixture of salicylaldehyde and concentrated hydrochloric acid in an ice-salt bath, followed by the dropwise addition of a nitrating mixture (concentrated sulfuric acid and concentrated nitric acid in a 2:1 ratio) at 0°C.[3] [4] The reaction is typically stirred for several hours at room temperature. A similar approach, starting with 5-methylsalicylaldehyde, would be a logical starting point for the synthesis of the target compound. Purification would likely involve filtration, washing, and potentially recrystallization.

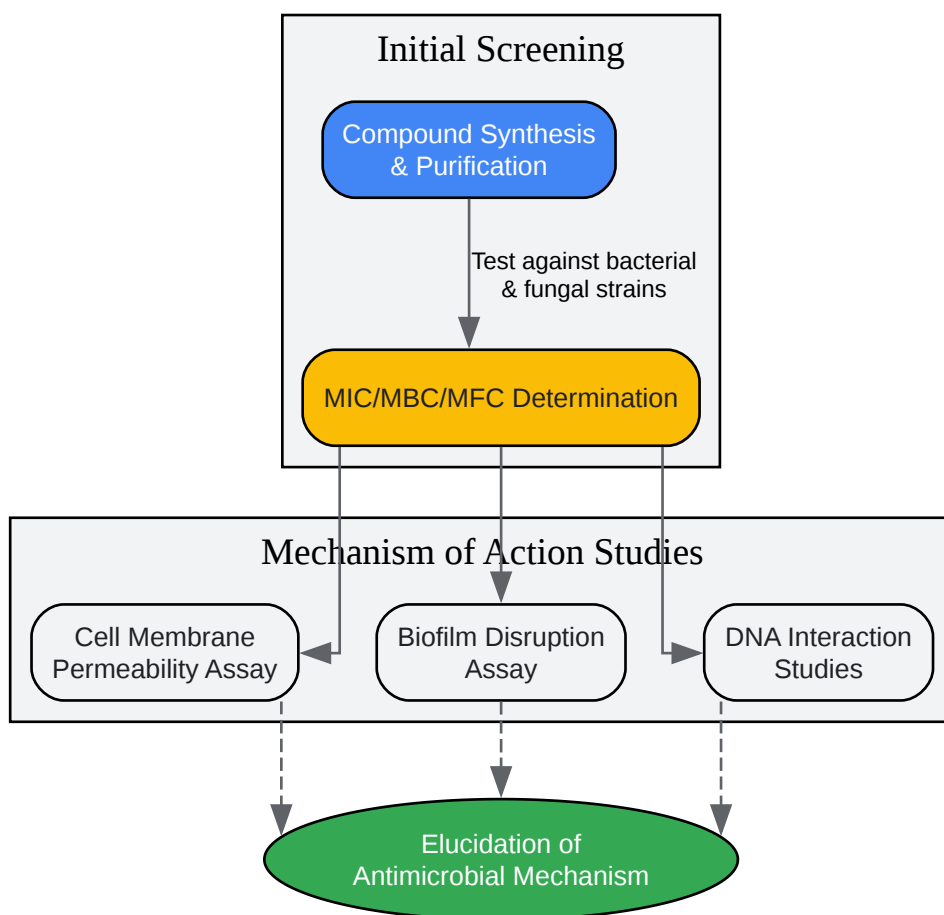
## Potential Biological Activities

Direct experimental evidence for the biological activity of **2-Hydroxy-5-methyl-3-nitrobenzaldehyde** is not found in the current body of literature. However, extensive research on substituted salicylaldehydes and nitrobenzaldehydes provides a strong basis for predicting its potential pharmacological properties.

## Antimicrobial Activity

Substituted aromatic aldehydes, particularly those with nitro, hydroxy, and halogen groups, have demonstrated significant antimicrobial activity.[5] Studies on a range of substituted salicylaldehydes have shown them to be potent antibacterial and antifungal agents.[6][7] The presence of both a hydroxyl and a nitro group on the benzaldehyde scaffold is a key feature for high antimicrobial efficacy.

A proposed workflow for evaluating the antimicrobial potential of a novel compound like **2-Hydroxy-5-methyl-3-nitrobenzaldehyde** is outlined below.



[Click to download full resolution via product page](#)

Workflow for antimicrobial evaluation.

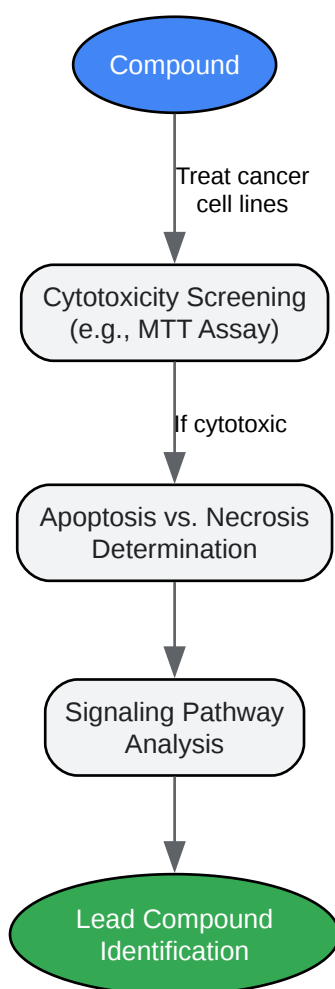
A common experimental protocol for determining the Minimum Inhibitory Concentration (MIC) is the broth microdilution method. This involves preparing a two-fold serial dilution of the compound in a suitable broth medium in a 96-well microtiter plate. A standardized suspension of the test microorganism is then added to each well. The plate is incubated under appropriate conditions, and the MIC is determined as the lowest concentration of the compound that completely inhibits visible growth of the microorganism.

## Anticancer Activity

Nitrobenzaldehyde derivatives have garnered interest as potential anticancer agents.[8] Some studies have explored their use in photodynamic therapy, where the compound is injected into a tumor and activated by UV light to induce cancer cell death.[9] Furthermore, a related compound, 3-(chloromethyl)-2-hydroxy-5-nitrobenzaldehyde, has shown the ability to induce

cytotoxicity in various cancer cell lines, potentially through mechanisms involving apoptosis or necrosis.[10]

The evaluation of a compound's anticancer potential typically follows a hierarchical approach, starting with in vitro cytotoxicity assays and progressing to more complex mechanistic studies.



[Click to download full resolution via product page](#)

Workflow for anticancer drug discovery.

A standard protocol for assessing cytotoxicity is the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay. Cancer cells are seeded in 96-well plates and treated with various concentrations of the test compound for a specified period. Subsequently, MTT solution is added to each well and incubated to allow for the formation of formazan crystals by metabolically active cells. The formazan is then solubilized, and the absorbance is measured at

a specific wavelength. The percentage of cell viability is calculated relative to untreated control cells, and the IC50 (half-maximal inhibitory concentration) value is determined.[11]

## Putative Signaling Pathway Interactions

While no specific signaling pathways have been directly implicated for **2-Hydroxy-5-methyl-3-nitrobenzaldehyde**, research on other benzaldehyde derivatives suggests potential interactions with key cellular signaling cascades. For instance, some benzaldehydes have been shown to influence the MAPK (Mitogen-Activated Protein Kinase) signaling pathway, which is crucial in regulating cell proliferation, differentiation, and apoptosis.

Further research would be necessary to elucidate the specific molecular targets and signaling pathways modulated by **2-Hydroxy-5-methyl-3-nitrobenzaldehyde**.

## Conclusion and Future Directions

**2-Hydroxy-5-methyl-3-nitrobenzaldehyde** represents a molecule of interest for further investigation, particularly in the fields of antimicrobial and anticancer drug discovery. While direct experimental data is currently scarce, the known activities of structurally similar compounds provide a strong rationale for its synthesis and biological evaluation. Future research should focus on developing a reliable synthetic protocol, comprehensive characterization of its physicochemical properties, and systematic screening for its biological activities. Elucidating its mechanism of action and identifying its molecular targets will be crucial for its potential development as a therapeutic agent.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 66620-31-3|2-Hydroxy-5-methyl-3-nitrobenzaldehyde|BLDpharm [bldpharm.com]
- 2. 2-Hydroxy-3-methyl-5-nitrobenzaldehyde | C8H7NO4 | CID 818109 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 3. oatext.com [oatext.com]
- 4. oatext.com [oatext.com]
- 5. [About the antimicrobial activity of substituted aromatic aldehydes (author's transl)] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. researchportal.helsinki.fi [researchportal.helsinki.fi]
- 8. Synthesis and anticancer cytotoxicity with structural context of an  $\alpha$ -hydroxyphosphonate based compound library derived from substituted benzaldehydes - New Journal of Chemistry (RSC Publishing) [pubs.rsc.org]
- 9. Photocontrolled activation of doubly o -nitrobenzyl-protected small molecule benzimidazoles leads to cancer cell death - Chemical Science (RSC Publishing) DOI:10.1039/D3SC01786A [pubs.rsc.org]
- 10. Benzaldehyde, 2-hydroxy-3-(hydroxymethyl)-5-nitro- | lookchem [lookchem.com]
- 11. Assessment of cytotoxic and apoptotic effects of benzaldehyde using different assays - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Hydroxy-5-methyl-3-nitrobenzaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b183002#2-hydroxy-5-methyl-3-nitrobenzaldehyde-literature-review]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)